

A Comprehensive Technical Guide to Solifenacin N-oxide (CAS 180272-28-0)

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Compound of Interest

Compound Name: Solifenacin N-oxide

Cat. No.: B564391

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Abstract

Solifenacin N-oxide (CAS 180272-28-0) is a primary metabolite of Solifenacin, a competitive muscarinic receptor antagonist utilized in the management of overactive bladder. This technical guide provides an in-depth overview of **Solifenacin N-oxide**, encompassing its chemical and physical properties, detailed synthesis and analytical methodologies, and its metabolic pathway. This document is intended to serve as a comprehensive resource for professionals in pharmaceutical research and development.

Introduction

Solifenacin acts as a competitive antagonist at M2 and M3 muscarinic receptors in the bladder, mitigating the symptoms of overactive bladder[1]. The parent compound is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP3A4, leading to the formation of several metabolites[2][3][4][5]. Among these, **Solifenacin N-oxide** is a significant, albeit pharmacologically inactive, metabolite[6][7][8][9][10][11]. Understanding the properties and formation of this metabolite is crucial for comprehensive pharmacokinetic and safety assessments of Solifenacin.

Chemical and Physical Properties

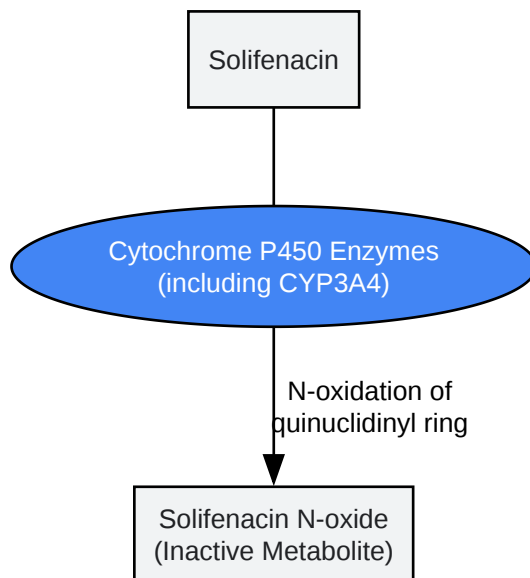
Solifenacin N-oxide is identified as a white to off-white solid. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	180272-28-0	[12]
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₃	[12][13][14][15]
Molecular Weight	378.46 g/mol	[12][13][14]
IUPAC Name	[(3R)-1-oxido-1-azoniabicyclo[2.2.2]octan-3-yl] (1S)-1-phenyl-3,4-dihydro-1H-isoquinoline-2-carboxylate	
Synonyms	(1S)-3,4-dihydro-1-phenyl-2(1H)-isoquinolinecarboxylic Acid (3R)-1-Oxido-1-azabicyclo[2.2.2]oct-3-yl Ester, Solifenacin Impurity I	[5][12]
Solubility	Slightly soluble in DMSO (Heated) and Methanol	[5][14]
Storage Temperature	-20°C Freezer or <-15°C	[5][12]

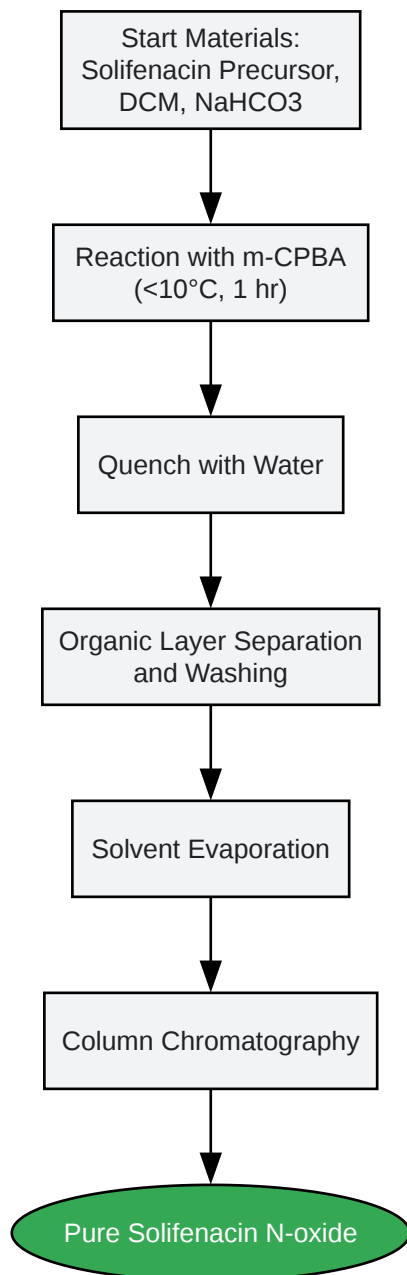
Metabolism of Solifenacin to Solifenacin N-oxide

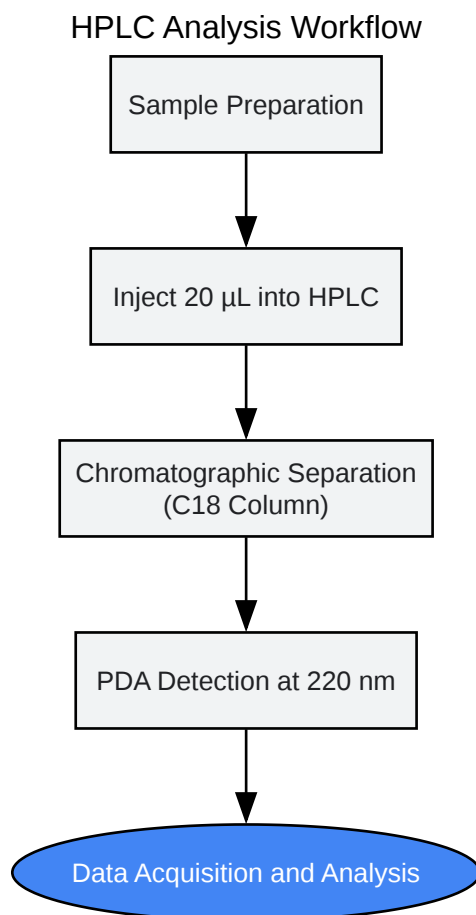
Solifenacin undergoes extensive hepatic metabolism. The formation of **Solifenacin N-oxide** occurs through the N-oxidation of the quinuclidinyl ring of the parent molecule[7][8]. While CYP3A4 is the primary enzyme responsible for the overall metabolism of Solifenacin, the formation of the N-oxide metabolite (referred to as M2 in some studies) can be mediated by multiple CYP isoenzymes[2][3][4][12].

Metabolic Pathway of Solifenacin to Solifenacin N-oxide



Synthesis Workflow for Solifenacin N-oxide





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